

LRRK2-IN-13 stability in DMSO and cell culture media

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Compound of Interest

Compound Name: LRRK2-IN-13

Cat. No.: B12367168

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LRRK2-IN-13 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **LRRK2-IN-13** in DMSO and cell culture media. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the optimal use of **LRRK2-IN-13** in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **LRRK2-IN-13** upon receipt?

A1: **LRRK2-IN-13** is shipped at room temperature for continental US deliveries. For long-term storage, it is crucial to refer to the Certificate of Analysis (CoA) provided by the supplier. As a general best practice for similar compounds, storing the solid powder at -20°C is recommended to ensure stability.

Q2: What is the recommended solvent for preparing **LRRK2-IN-13** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **LRRK2-IN-13**. While specific solubility data for **LRRK2-IN-13** is not readily available, similar LRRK2 inhibitors, such as LRRK2-IN-1, are soluble in DMSO at high concentrations (e.g., up to 100 mM).[1]

Q3: How stable are **LRRK2-IN-13** stock solutions in DMSO?

A3: While specific, quantitative stability data for **LRRK2-IN-13** in DMSO is not publicly available, based on handling instructions for other small molecule inhibitors from the same supplier, it is recommended to prepare fresh solutions for optimal results. If storage is necessary, aliquot the stock solution into single-use volumes and store at -80°C for up to one year or -20°C for up to six months. Avoid repeated freeze-thaw cycles. Once an aliquot is thawed, it may be kept at 4°C for up to two weeks.

Q4: What is the stability of **LRRK2-IN-13** in cell culture media?

A4: The stability of **LRRK2-IN-13** in aqueous solutions like cell culture media has not been formally reported. Small molecule inhibitors can have limited stability in aqueous environments. It is best practice to add the inhibitor to the cell culture medium immediately before treating the cells. Prepare working dilutions fresh for each experiment from a frozen DMSO stock.

Q5: What are the typical working concentrations of **LRRK2-IN-13** in cell-based assays?

A5: **LRRK2-IN-13** is a potent inhibitor of LRRK2 with reported IC₅₀ values of 0.57 nM for wild-type LRRK2 and 0.22 nM for the G2019S mutant. A typical starting point for cell-based assays would be in the low nanomolar range, with a concentration range determined by the specific cell type and experimental goals. It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific assay.

Data Summary Tables

Table 1: **LRRK2-IN-13** Properties

Property	Value
Molecular Formula	C ₁₉ H ₁₉ ClN ₈ O ₂
Molecular Weight	426.86 g/mol
IC ₅₀ (WT LRRK2)	0.57 nM
IC ₅₀ (G2019S LRRK2)	0.22 nM

Table 2: Recommended Storage and Handling of **LRRK2-IN-13**

Form	Solvent/Storage Condition	Recommended Duration
Solid Powder	-20°C	Refer to Certificate of Analysis (likely years)
Stock Solution	DMSO at -80°C	Up to 1 year
Stock Solution	DMSO at -20°C	Up to 6 months
Working Dilution	Cell Culture Media	Prepare fresh for each use

Note: The stability of **LRRK2-IN-13** in solution is inferred from best practices for similar compounds and is not based on specific experimental data for this compound.

Experimental Protocols

Protocol 1: Preparation of **LRRK2-IN-13** Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **LRRK2-IN-13** in DMSO for use in cell culture experiments.

Materials:

- **LRRK2-IN-13** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Equilibrate the **LRRK2-IN-13** vial to room temperature before opening to prevent moisture condensation.

- Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM).
- Add the calculated volume of anhydrous DMSO to the vial of **LRRK2-IN-13** powder.
- Vortex the solution thoroughly to ensure complete dissolution. Gentle warming (e.g., 37°C) and sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into single-use, sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage.

Protocol 2: Assessment of **LRRK2-IN-13** Stability in Cell Culture Media (General Guideline)

Objective: To provide a general workflow for assessing the stability of **LRRK2-IN-13** in a specific cell culture medium over time.

Materials:

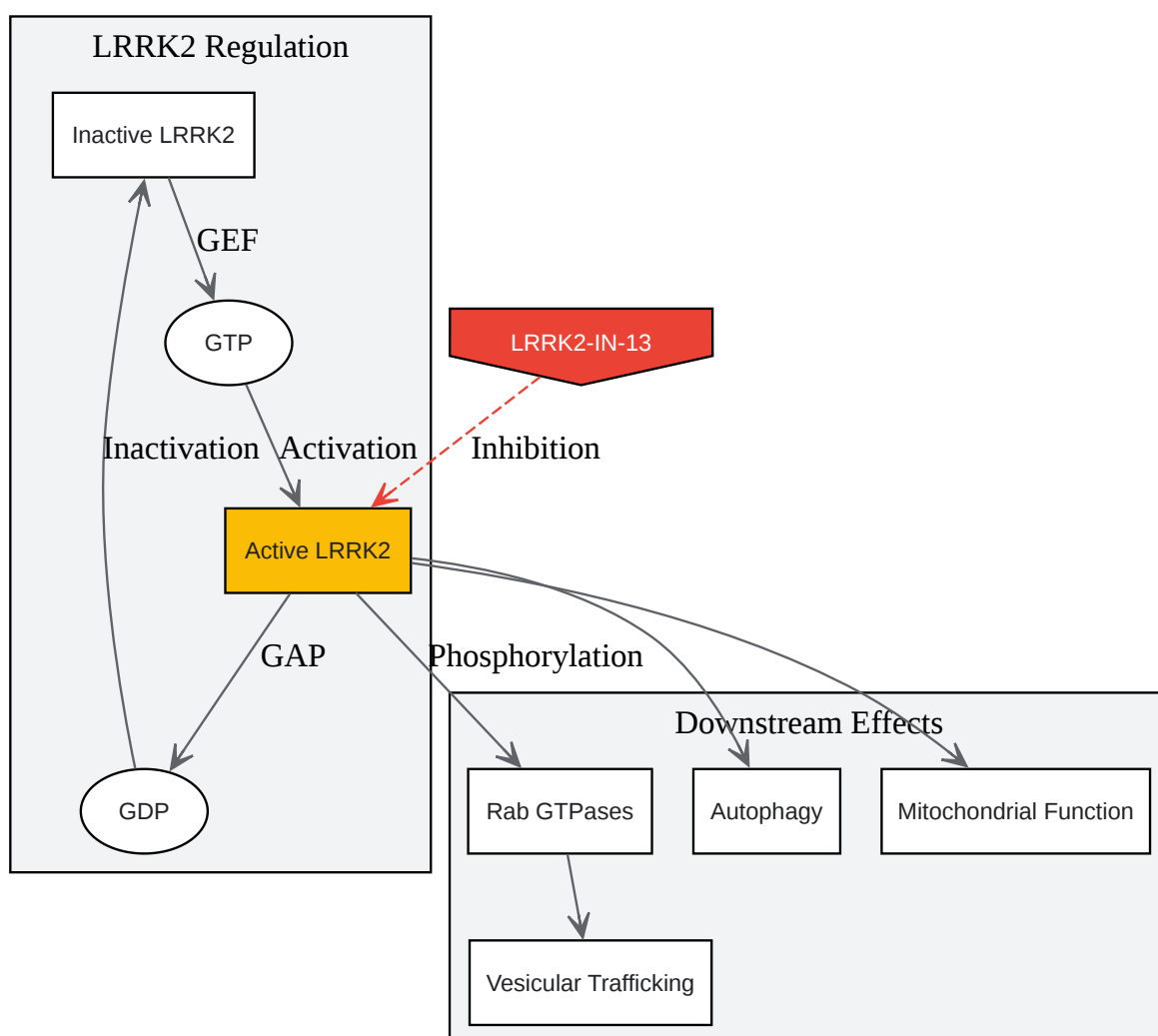
- **LRRK2-IN-13** DMSO stock solution
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Incubator (37°C, 5% CO₂)
- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18)
- Sterile tubes

Procedure:

- Prepare a working solution of **LRRK2-IN-13** in the desired cell culture medium at a relevant concentration (e.g., 1 µM).
- Immediately after preparation (T=0), take an aliquot of the solution for HPLC analysis. This will serve as the baseline.

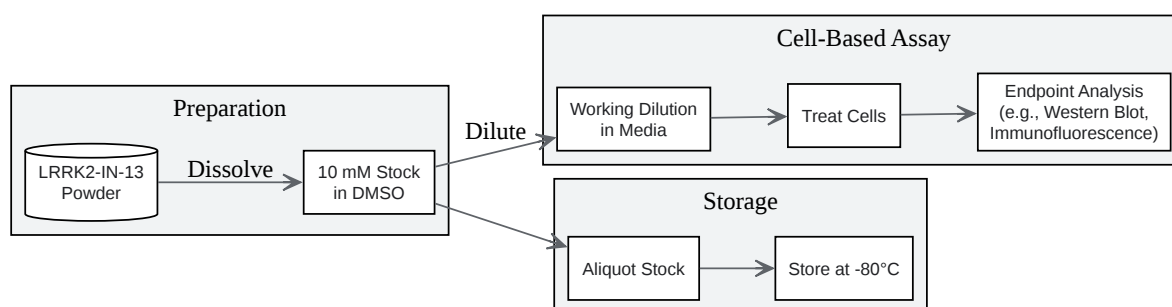
- Incubate the remaining solution under standard cell culture conditions (37°C, 5% CO₂).
- At various time points (e.g., 2, 4, 8, 24, 48 hours), collect aliquots of the incubated solution.
- Analyze all aliquots by HPLC to determine the concentration of the parent **LRRK2-IN-13** peak.
- Calculate the percentage of **LRRK2-IN-13** remaining at each time point relative to the T=0 sample to determine its stability profile.

Visualizations



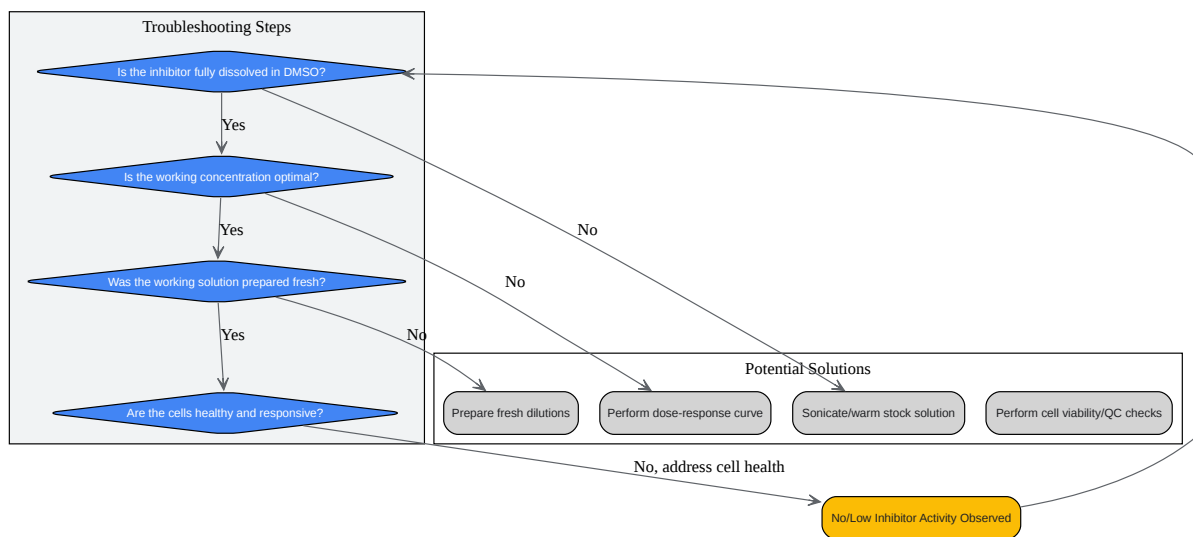
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Caption: LRRK2 signaling pathway and the inhibitory action of **LRRK2-IN-13**.



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Caption: Recommended experimental workflow for using **LRRK2-IN-13**.



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Caption: Troubleshooting logic for experiments with **LRRK2-IN-13**.

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References

- 1. rndsystems.com [rndsystems.com]
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